

# 3,5-Dimethyl-4-hydroxybenzaldehyde molecular weight

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## Compound of Interest

Compound Name: 3,5-Dimethyl-4-hydroxybenzaldehyde

Cat. No.: B108906

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## An In-depth Technical Guide to 3,5-Dimethyl-4-hydroxybenzaldehyde

This technical guide provides a comprehensive overview of **3,5-Dimethyl-4-hydroxybenzaldehyde**, a significant aromatic compound with diverse applications in research and industry. Tailored for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, synthesis protocols, and key applications, with a focus on its role as a versatile chemical intermediate.

## Chemical and Physical Properties

**3,5-Dimethyl-4-hydroxybenzaldehyde**, also known as 4-Hydroxy-3,5-dimethylbenzaldehyde, is a substituted benzaldehyde with the chemical formula  $C_9H_{10}O_2$ .<sup>[1][2]</sup> Its molecular structure, featuring a central benzene ring with hydroxyl, formyl, and two methyl substituents, underpins its unique chemical reactivity and physical characteristics. The compound typically appears as a tan to light brown or yellow crystalline powder.<sup>[1][3]</sup>

## Quantitative Data Summary

A summary of the key quantitative properties of **3,5-Dimethyl-4-hydroxybenzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	150.17 g/mol	[2]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
CAS Number	2233-18-3	[1][2]
Melting Point	110-118 °C	[3]
Boiling Point	263.9 ± 35.0 °C at 760 mmHg	[1][4]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[4]
Flash Point	109.7 °C	[1]

## Synthesis and Experimental Protocols

The synthesis of **3,5-Dimethyl-4-hydroxybenzaldehyde** can be achieved through various methods. Below are detailed experimental protocols for two common synthetic routes.

### Synthesis from 2,4,6-Trimethylphenol

This protocol describes the synthesis of **3,5-Dimethyl-4-hydroxybenzaldehyde** via the oxidation of 2,4,6-trimethylphenol.

#### Experimental Protocol:

- A 300-ml stainless steel Parr bomb is charged with 25 g of 2,4,6-trimethylphenol, 2.0 g of 5% platinum on carbon, and 75 ml of acetic acid.[5]
- The bomb is pressurized to 250 psig with oxygen (O<sub>2</sub>).[5]
- The reaction mixture is heated to 75 °C and maintained at this temperature for 4.5 hours.[5]
- After the reaction, the mixture is filtered through celite to remove the catalyst.[5]
- The acetic acid is removed by rotary evaporation.[5]
- The resulting product is further purified by a toluene slurry wash to yield **3,5-Dimethyl-4-hydroxybenzaldehyde** with a melting point of 111-113 °C.[5] The principal by-product of this

reaction is 2,6-dimethyl-p-benzoquinone.[5]

## Cobalt-Catalyzed Synthesis

This method outlines a greener, chemoselective synthesis using a cobalt catalyst.

Experimental Protocol:

- A mixture of the substrate (5.0 mmol),  $\text{Co}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$  (0.05 mmol, 12 mg), and NaOH (5.0 mmol, 0.2 g) in an EG/ $\text{H}_2\text{O}$  solvent system (5.0 mL/0.25 mL) is prepared.[6]
- The mixture is stirred at 50 °C for 12 hours while oxygen ( $\text{O}_2$ ) is bubbled through at 1.0 atm. [6]
- Following the reaction, hydrochloric acid (10.0 mL, 2%) and chloroform (10.0 mL) are added to the reaction mixture.[6]
- The chloroform phase is separated, and the aqueous phase is further extracted with chloroform (2 x 10.0 mL).[6]
- The combined organic layers are dried over anhydrous sodium sulfate and concentrated.[6]
- The residue is purified by column chromatography on silica gel (eluent: petroleum ether/ethyl acetate, 5/1) to yield the desired product.[6]

## Applications in Research and Drug Development

**3,5-Dimethyl-4-hydroxybenzaldehyde** is a valuable building block in organic synthesis and has several industrial applications.

- **Pharmaceutical Intermediate:** One of its most significant applications is as a key intermediate in the synthesis of Etravirine, a non-nucleoside reverse transcriptase inhibitor used in the treatment of HIV.[1]
- **Fragrance and Flavoring Industries:** The compound is utilized in the synthesis of fragrances and as a flavoring agent in the food industry.[3]

- **Antioxidant Properties:** Due to its phenolic structure, it exhibits antioxidant properties, making it a potential ingredient in cosmetics and pharmaceuticals to protect against oxidative stress. [3]
- **Chemical Research:** It serves as a versatile reagent in organic synthesis for creating more complex molecules.[3][7] It has been used as a reagent in the phase transfer catalyzed polymerization of 4-hydroxy-3,5-dimethylbenzyl alcohol.

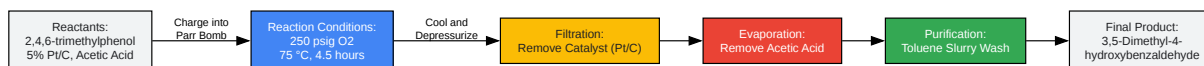
## Biological Activity and Signaling Pathways

While **3,5-Dimethyl-4-hydroxybenzaldehyde** is primarily used as a chemical intermediate, it has been noted for some biological activities. It is classified as a biochemical reagent for life science research.[4][7] There is also an indication that it may be a potential endocrine disrupting compound.[2]

The antioxidant properties of phenolic compounds like **3,5-Dimethyl-4-hydroxybenzaldehyde** are well-documented. These compounds can scavenge free radicals, which can modulate oxidative stress. This mechanism is of interest in drug development for conditions associated with high levels of oxidative stress.

## Visualized Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **3,5-Dimethyl-4-hydroxybenzaldehyde** from 2,4,6-trimethylphenol, as detailed in the experimental protocol section.



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Caption: Synthesis workflow of **3,5-Dimethyl-4-hydroxybenzaldehyde**.

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